

N-(5-bromo-2-methoxybenzyl)cyclohexanamine solubility data

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Compound of Interest

Compound Name: *N*-(5-bromo-2-methoxybenzyl)cyclohexanamine
CAS No.: 353779-26-7
Cat. No.: B183146

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An In-Depth Technical Guide on the Solubility Profile & Characterization of **N-(5-bromo-2-methoxybenzyl)cyclohexanamine** (CAS 353779-26-7).

Executive Summary

N-(5-bromo-2-methoxybenzyl)cyclohexanamine (CAS: 353779-26-7) is a specialized secondary amine building block used primarily in the synthesis of pharmaceutical intermediates, particularly in the development of mucolytic agents (analogous to Bromhexine derivatives) and bioactive ligands.

This guide provides a comprehensive analysis of its physicochemical properties, focusing on its solubility profile. Given the compound's lipophilic nature and basic functionality, its solubility is highly pH-dependent. This document outlines the theoretical solubility matrix, experimental protocols for precise determination, and the mechanistic principles governing its dissolution behavior.

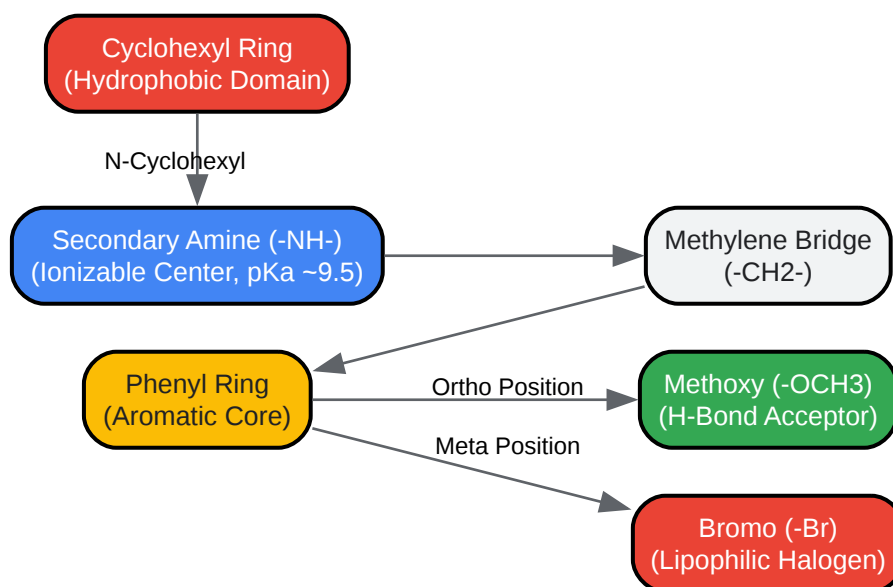
Chemical Identity & Physicochemical Properties

Understanding the molecular structure is the first step in predicting solubility behavior. The molecule consists of a lipophilic cyclohexyl ring and a substituted benzyl ring linked by a secondary amine.

Property	Data / Prediction
Chemical Name	N-(5-bromo-2-methoxybenzyl)cyclohexanamine
CAS Number	353779-26-7
Molecular Formula	C ₁₄ H ₂₀ BrNO
Molecular Weight	298.22 g/mol
Functional Groups	Secondary Amine, Aryl Bromide, Aryl Ether (Methoxy)
pKa (Predicted)	~9.2 – 9.8 (Basic amine)
LogP (Predicted)	~4.2 – 4.5 (Highly Lipophilic)
Physical State	Solid (Low melting point) or Viscous Oil (Free base)

Structural Analysis (DOT Visualization)

The following diagram illustrates the key structural motifs influencing solubility: the hydrophobic domains (Cyclohexyl, Aryl-Br) vs. the ionizable center (Secondary Amine).



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Caption: Structural decomposition of **N-(5-bromo-2-methoxybenzyl)cyclohexanamine** highlighting hydrophobic and ionizable regions.

Solubility Profile

The solubility of **N-(5-bromo-2-methoxybenzyl)cyclohexanamine** is governed by the Henderson-Hasselbalch equation. As a secondary amine, it exists in equilibrium between its neutral (lipophilic) form and its protonated (hydrophilic) cationic form.

3.1. Aqueous Solubility (pH Dependent)

- pH < 7.0 (Acidic): The amine is protonated (). Solubility is HIGH (> 10 mg/mL). It readily forms salts (e.g., Hydrochloride, Hydrobromide) which are water-soluble.
- pH > 9.0 (Basic): The amine is deprotonated (Neutral Free Base). Solubility is VERY LOW (< 0.1 mg/mL) due to the dominance of the hydrophobic cyclohexyl and bromo-methoxy-benzyl groups.

3.2. Organic Solvent Solubility

The neutral free base is highly soluble in organic solvents of medium-to-low polarity.

Solvent Class	Representative Solvent	Solubility Prediction	Mechanism
Chlorinated	Dichloromethane (DCM), Chloroform	Very High (> 100 mg/mL)	Dipole-dipole interactions; "Like dissolves like" for lipophilic amines.
Polar Aprotic	DMSO, DMF	High (> 50 mg/mL)	Strong solvation of the polar amine/ether groups.
Alcohols	Methanol, Ethanol	High (> 30 mg/mL)	Hydrogen bonding with the amine and ether oxygen.
Ethers	THF, Diethyl Ether	Moderate - High	Good compatibility with the lipophilic backbone.
Alkanes	Hexane, Heptane	Moderate	Soluble, but polarity of the amine may reduce solubility compared to DCM.
Water (Neutral)	Water (pH 7)	Insoluble (< 0.1 mg/mL)	Hydrophobic effect dominates.

Experimental Determination Protocols

Since specific batch-to-batch solubility can vary (polymorphism, purity), researchers must empirically determine solubility. The following protocols are the industry standard for characterizing lipophilic amines.

4.1. Shake-Flask Method (Thermodynamic Solubility)

This is the gold standard for determining equilibrium solubility.

Reagents Required:

- Test Compound (CAS 353779-26-7)[1][2][3][4]
- Solvents (Buffer pH 1.2, pH 7.4, Methanol, DMSO)
- 0.45 μ m PTFE Syringe Filters

Workflow:

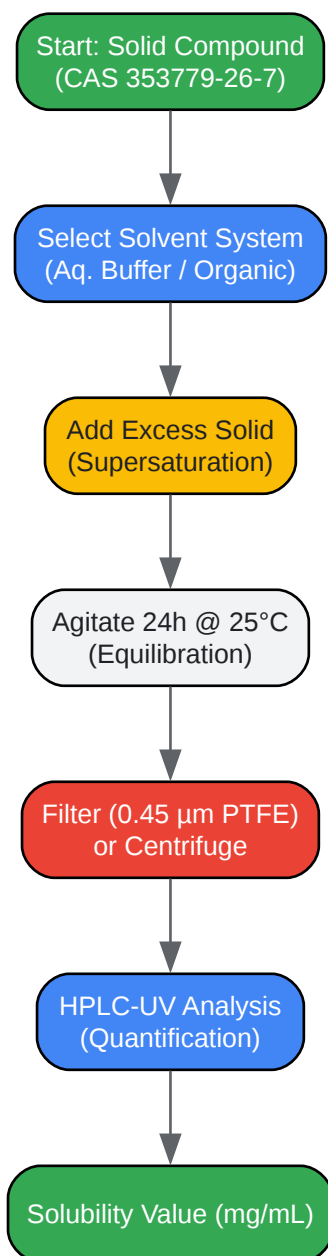
- Preparation: Add excess solid compound (~5-10 mg) to 1 mL of solvent in a glass vial.
- Equilibration: Agitate (shake or stir) at 25°C for 24–48 hours.
- Separation: Centrifuge or filter the suspension to remove undissolved solid.
- Quantification: Analyze the filtrate using HPLC-UV (see Section 4.2).
- Calculation:

4.2. HPLC-UV Quantification Method

A generic HPLC method suitable for this secondary amine:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid (or 0.05% TFA) to ensure amine protonation and good peak shape.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aromatic ring absorption) or 280 nm.
- Flow Rate: 1.0 mL/min.

4.3. Solubility Workflow Diagram



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Caption: Step-by-step workflow for the thermodynamic determination of solubility.

Implications for Research & Development

5.1. Synthesis & Purification

- Reaction Solvent: Use Dichloromethane (DCM) or THF for coupling reactions involving this amine. These solvents ensure complete dissolution of the free base.

- Purification (Acid-Base Extraction):
 - Dissolve the crude reaction mixture in an organic solvent (e.g., Ethyl Acetate).
 - Wash with 1M HCl. The amine will protonate and partition into the aqueous layer (leaving non-basic impurities in the organic layer).
 - Basify the aqueous layer with NaOH (pH > 11). The amine will precipitate or oil out.
 - Extract back into organic solvent.

5.2. Biological Screening

- Stock Solutions: Prepare 10 mM or 20 mM stock solutions in 100% DMSO.
- Assay Buffer: When diluting into aqueous assay buffers (e.g., PBS pH 7.4), ensure the final concentration does not exceed the solubility limit (likely < 100 μ M) to avoid precipitation. If precipitation occurs, use a co-solvent (e.g., 5% DMSO) or lower the pH slightly if the assay permits.

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